

Technical Support Center: Eravacycline Dihydrochloride In Vitro Stability

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Compound of Interest

Compound Name: Eravacycline dihydrochloride

Cat. No.: B560568

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling and use of **Eravacycline dihydrochloride** in an in vitro setting to ensure experimental success.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **Eravacycline dihydrochloride** lyophilized powder?

A1: **Eravacycline dihydrochloride** lyophilized powder should be stored at 2°C to 8°C and protected from light.^{[1][2][3][4]} The vial should be kept in its carton until use.

Q2: My **Eravacycline dihydrochloride** solution appears cloudy/has particulates. Can I still use it?

A2: No. Reconstituted and diluted solutions of Eravacycline should be clear and range in color from light yellow to orange.^{[1][3][4][5]} If the solution is cloudy or contains visible particulates, it should be discarded.

Q3: Can I freeze the reconstituted or diluted **Eravacycline dihydrochloride** solution for later use?

A3: No, freezing of either the reconstituted or diluted **Eravacycline dihydrochloride** solution is not recommended.^{[1][2][3]}

Q4: What solvents should I use to reconstitute and dilute **Eravacycline dihydrochloride** for my in vitro experiments?

A4: For reconstitution, use Sterile Water for Injection or 0.9% Sodium Chloride Injection.^{[1][2][3]} For subsequent dilution, only 0.9% Sodium Chloride Injection should be used to achieve the desired final concentration.^{[1][2][3]} For research purposes, **Eravacycline dihydrochloride** is also soluble in water (up to 50 mg/mL) and DMSO (\geq 50 mg/mL).^{[6][7]} However, some sources suggest that the compound is unstable in solution, and freshly prepared solutions are recommended.^{[6][8]}

Q5: How long is the reconstituted **Eravacycline dihydrochloride** solution stable before I need to dilute it?

A5: The reconstituted solution (at a concentration of 10 mg/mL) is stable for up to 1 hour at room temperature (not to exceed 25°C).^{[1][4][5][9]} It should be further diluted within this timeframe.

Q6: What is the stability of the final diluted **Eravacycline dihydrochloride** solution?

A6: The stability of the diluted solution depends on the storage temperature. There is some variation in the reported stability times. It is recommended to use the solution as soon as possible after preparation.

- Room Temperature (not exceeding 25°C): The diluted solution should be used within 12 to 24 hours.^{[1][2][4][9]}
- Refrigerated (2°C to 8°C): The diluted solution can be stored for up to 8 days.^{[2][4]}

Q7: Can I mix **Eravacycline dihydrochloride** with other drugs or in different infusion media for my experiments?

A7: No. **Eravacycline dihydrochloride** should not be mixed with other drugs.^{[1][5][9]} It is recommended to use a dedicated line or to flush the line with 0.9% Sodium Chloride Injection before and after administration in a shared line setup.^{[1][2][5]} The compatibility has been established with 0.9% Sodium Chloride Injection.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Precipitation or Cloudiness in Solution	- Use of incompatible solvents or diluents.- pH of the solution is outside the optimal range (5.5-7.0).[3]- Exceeded solubility limit.	- Ensure reconstitution and dilution are performed with the recommended solvents (Sterile Water for Injection or 0.9% Sodium Chloride).- Verify the pH of your final solution.- Do not exceed the recommended concentration range of 0.2 to 0.6 mg/mL for diluted solutions.[2][3]
Color Change Beyond Yellow to Orange	- Potential degradation of the compound.	- Discard the solution. Prepare a fresh solution following the recommended handling and storage procedures. Protect the stock powder and solutions from light.
Loss of Potency or Inconsistent Experimental Results	- Improper storage of lyophilized powder.- Use of expired solutions.- Repeated freeze-thaw cycles (if stock solutions were frozen against recommendations).- Instability in the experimental medium over time.	- Store the lyophilized powder at 2°C to 8°C, protected from light.[1][2][3][4]- Adhere to the stability timelines for reconstituted and diluted solutions.- Prepare fresh solutions for each experiment.[6][8]- Consider the stability of Eravacycline in your specific cell culture or assay medium over the duration of the experiment.

Data Summary Tables

Table 1: Reconstitution and Dilution Stability of **Eravacycline Dihydrochloride**

Solution Stage	Reconstitution Solvent	Dilution Solvent	Concentration	Storage Condition	Stability
Reconstituted	Sterile Water for Injection or 0.9% NaCl	N/A	10 mg/mL[1][3]	Room Temperature ($\leq 25^{\circ}\text{C}$)	Up to 1 hour[1][4][5][9]
Diluted	N/A	0.9% NaCl	0.2 - 0.6 mg/mL[2][3]	Room Temperature ($\leq 25^{\circ}\text{C}$)	12 - 24 hours[1][2][4][9]
Diluted	N/A	0.9% NaCl	0.2 - 0.6 mg/mL[2][3]	Refrigerated ($2^{\circ}\text{C} - 8^{\circ}\text{C}$)	Up to 8 days[2][4]

 Table 2: Solubility of **Eravacycline Dihydrochloride**

Solvent	Solubility	Reference
Water	50 mg/mL	[6]
DMSO	≥ 50 mg/mL	[7]

Experimental Protocols

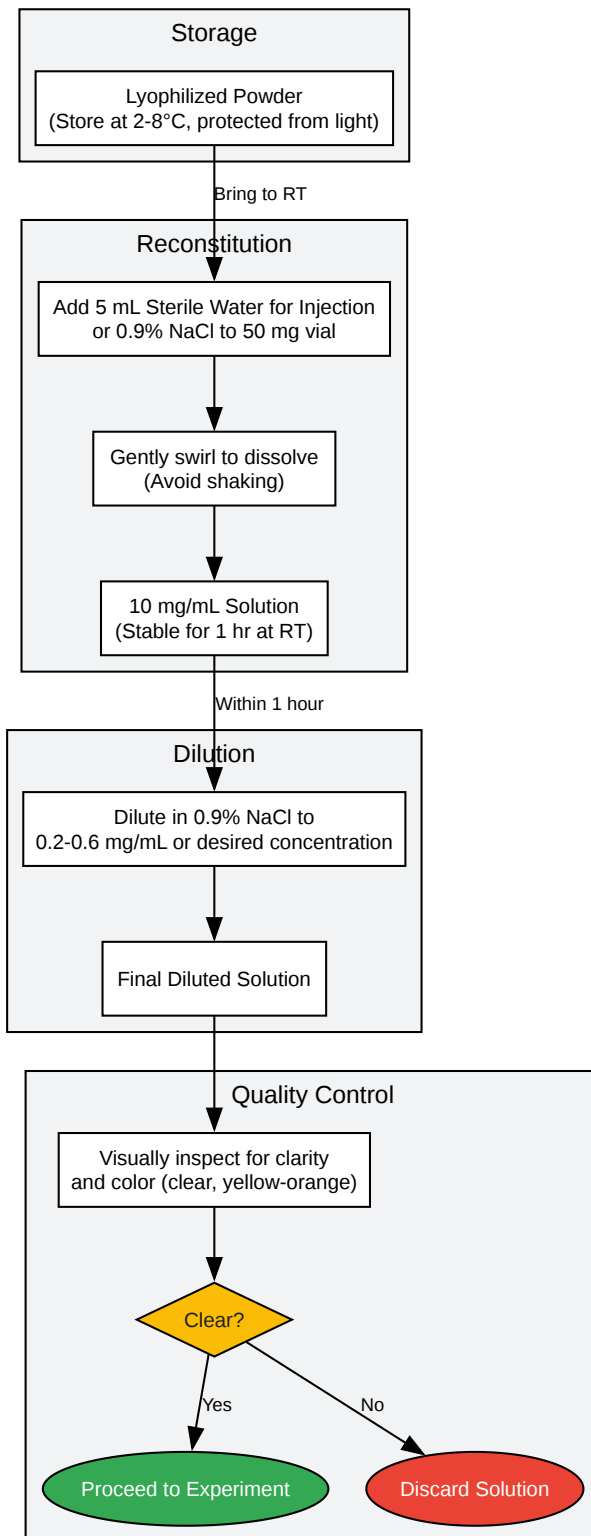
Protocol 1: Preparation of **Eravacycline Dihydrochloride** Solution for In Vitro Assays

- Aseptic Technique: All procedures should be performed under aseptic conditions (e.g., in a laminar flow hood).
- Reconstitution:
 - Bring the vial of **Eravacycline dihydrochloride** lyophilized powder to room temperature.
 - Reconstitute the 50 mg vial with 5 mL of Sterile Water for Injection or 0.9% Sodium Chloride Injection to yield a 10 mg/mL solution.[1][3]
 - Gently swirl the vial until the powder is completely dissolved. Avoid vigorous shaking to prevent foaming.[1][2][3]

- The reconstituted solution should be a clear, pale yellow to orange color.[\[3\]](#)[\[4\]](#)
- Dilution:
 - This reconstituted solution should be further diluted within 1 hour of preparation.[\[1\]](#)[\[4\]](#)[\[5\]](#)
 - Calculate the required volume of the 10 mg/mL reconstituted solution to achieve the desired final concentration for your experiment.
 - Dilute the calculated volume in 0.9% Sodium Chloride Injection to a final concentration within the range of 0.2 to 0.6 mg/mL.[\[2\]](#)[\[3\]](#) For other in vitro assays, further dilution in the appropriate sterile assay medium can be performed.
- Final Inspection:
 - Visually inspect the final diluted solution for any particulate matter or cloudiness. The solution should be clear.[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - If any particulates or cloudiness are observed, discard the solution.
- Use:
 - Use the freshly prepared diluted solution immediately for your in vitro experiments for best results.

Visualizations

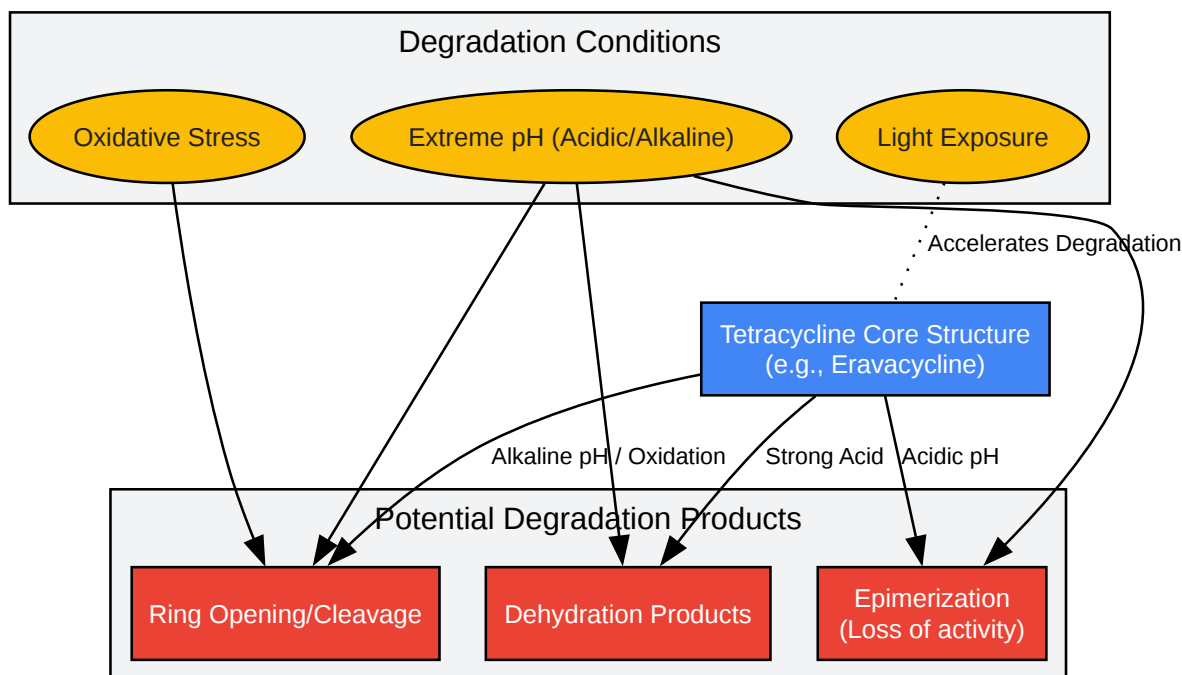
Workflow for Preparing Eravacycline Dihydrochloride Solution



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Caption: Experimental workflow for the preparation of **Eravacycline dihydrochloride** solution.

Generalized Tetracycline Degradation Pathways (Illustrative)



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Caption: Generalized degradation pathways for tetracycline-class antibiotics.

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References

- 1. drugs.com [drugs.com]
- 2. Xerava (eravacycline) dosing, indications, interactions, adverse effects, and more [reference.medscape.com]
- 3. globalrph.com [globalrph.com]
- 4. Dosing & Administration | XERAVA® (eravacycline) [xerava.com]
- 5. publications.ashp.org [publications.ashp.org]

- 6. glpbio.com [glpbio.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. ec.europa.eu [ec.europa.eu]
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